

# An In-depth Technical Guide to the Physical Properties of 4-Bromothiophenol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromothiophenol

Cat. No.: B107966

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **4-Bromothiophenol**, a crucial reagent in organic synthesis and drug discovery. The document details its melting and boiling points, outlines the standard experimental protocols for their determination, and presents a generalized workflow for such physical property characterization.

## Core Physical Properties

**4-Bromothiophenol**, with the chemical formula  $C_6H_5BrS$ , is an organic compound that appears as colorless crystals.<sup>[1]</sup> Its fundamental physical characteristics are essential for its proper handling, storage, and application in various chemical reactions.

The melting and boiling points of **4-Bromothiophenol** have been experimentally determined and are summarized in the table below. These values are critical for purification processes such as recrystallization and distillation.

Physical Property	Value (°C)
Melting Point	71 - 76
Boiling Point	230.5 - 239

Data derived from multiple sources, see citations for details.<sup>[1][2][3][4][5]</sup>

# Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is fundamental to verifying the purity and identity of a chemical compound. The following sections detail the standard methodologies employed for these measurements.

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. Impurities typically cause a depression and broadening of the melting range.[\[6\]](#)[\[7\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)[\[6\]](#)[\[7\]](#)
- Capillary tubes (sealed at one end)[\[6\]](#)[\[8\]](#)
- Thermometer
- Mortar and pestle (for sample preparation and mixed melting point determination)[\[9\]](#)

Procedure (Capillary Method):

- Sample Preparation: A small amount of the dry, finely powdered **4-Bromothiophenol** is introduced into a capillary tube to a height of about 3 mm.[\[6\]](#) The tube is then tapped gently to pack the sample at the bottom.[\[6\]](#)[\[8\]](#)
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus.[\[6\]](#)[\[8\]](#)
- Heating: The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point. The heating rate is then reduced to about 1-2°C per minute to allow for accurate observation.[\[7\]](#)[\[8\]](#)
- Observation and Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[\[8\]](#)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[10][11]

Apparatus:

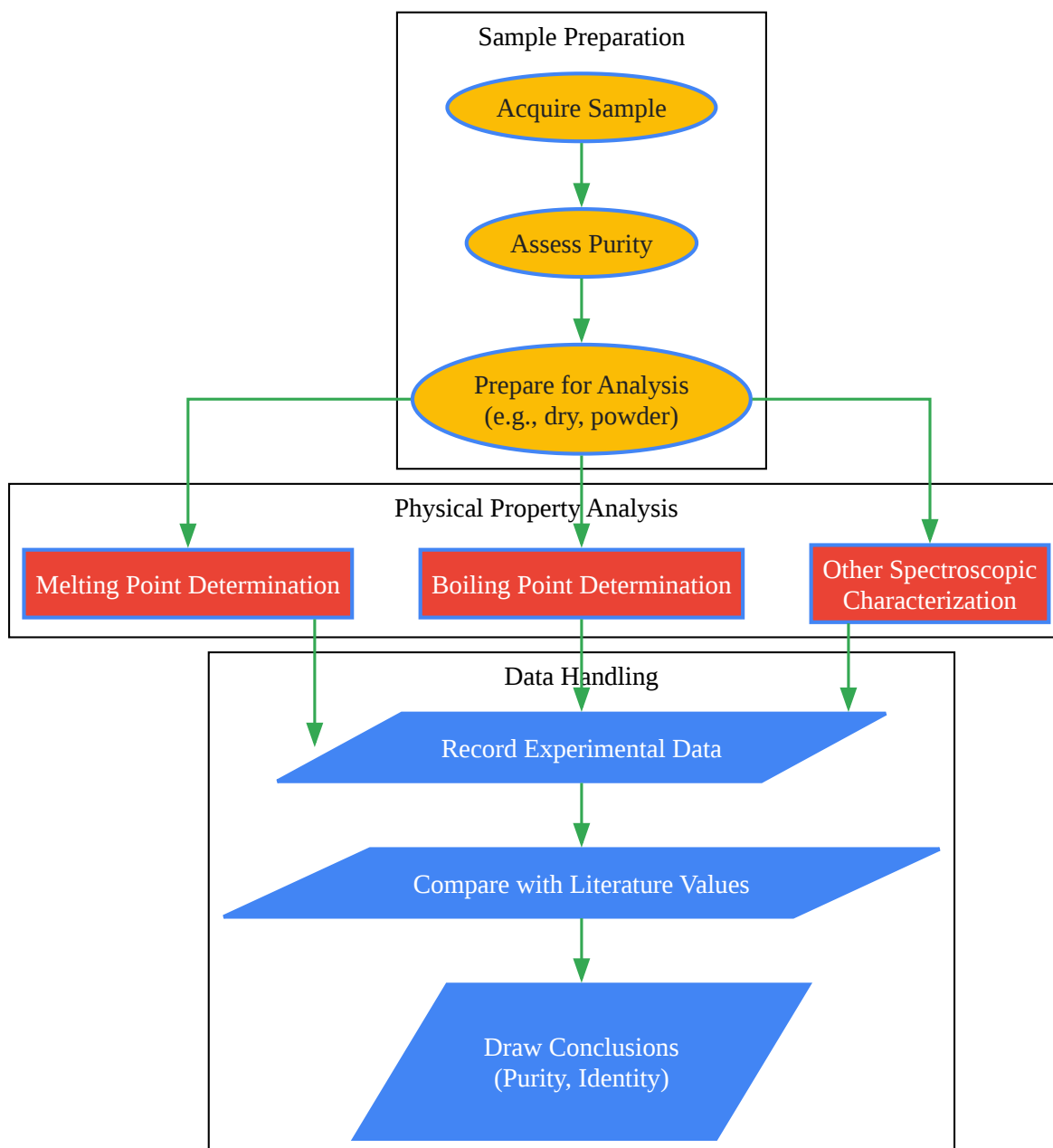
- Thiele tube or a similar heating bath (e.g., oil bath)[7][11][12]
- Small test tube or fusion tube[10][11]
- Capillary tube (sealed at one end)[10][11]
- Thermometer[13]
- Heat source (e.g., Bunsen burner or hot plate)[10][13]

Procedure (Thiele Tube Method):

- **Sample Preparation:** A small amount of **4-Bromothiophenol** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed within the test tube containing the liquid sample.[12]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a Thiele tube containing mineral oil, ensuring the sample is below the oil level.[11][12]
- **Heating:** The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.[11]
- **Observation and Recording:** As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.[12] The heat is then removed, and the apparatus is allowed to cool. The temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.[11][12]

## Workflow for Physical Property Determination

The logical flow for determining the physical properties of a compound like **4-Bromothiophenol** involves several key steps, from sample preparation to data analysis and comparison with literature values.



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 4-Bromothiophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107966#physical-properties-of-4-bromothiophenol-melting-point-boiling-point]

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